

# **Application Notes and Protocols: AVJ16 Treatment Protocol for H1299 Cell Line**

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Compound of Interest		
Compound Name:	AVJ16	
Cat. No.:	B10830104	Get Quote

Audience: Researchers, scientists, and drug development professionals.

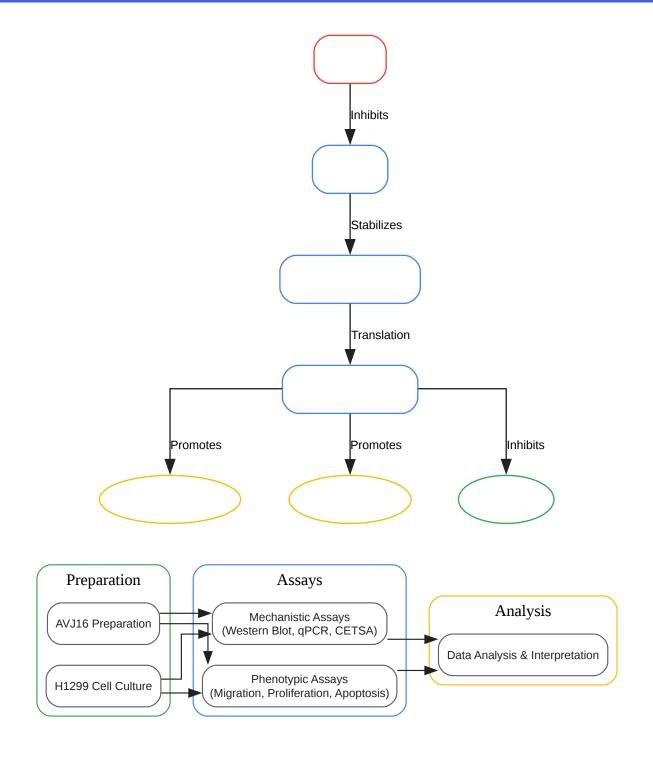
## Introduction

**AVJ16** is a small molecule inhibitor of the insulin-like growth factor 2 mRNA-binding protein 1 (IGF2BP1).[1] IGF2BP1 is an oncofetal RNA-binding protein that is highly expressed in many cancers, including the H1299 non-small cell lung cancer cell line, and its expression is often correlated with poor prognosis. **AVJ16** exerts its anti-cancer effects by binding to IGF2BP1 and interfering with its ability to bind to target mRNAs, leading to the downregulation of key oncogenes such as KRAS. This application note provides a detailed protocol for the treatment of the H1299 cell line with **AVJ16** and outlines various assays to assess its biological effects, including inhibition of cell migration, proliferation, and induction of apoptosis.

## **Mechanism of Action**

**AVJ16** directly binds to IGF2BP1, a protein that normally stabilizes the messenger RNA (mRNA) of several pro-oncogenic proteins, including KRAS. By inhibiting IGF2BP1, **AVJ16** leads to the degradation of these target mRNAs, resulting in decreased protein expression and the subsequent suppression of cancer cell proliferation, migration, and invasion, while promoting apoptosis.[1][2]





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### References

- 1. medchemexpress.com [medchemexpress.com]
- 2. discovery.ucl.ac.uk [discovery.ucl.ac.uk]
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